

Application Notes and Protocols: In Vitro Assays for Measuring MTX115325 Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MTX115325

Cat. No.: B12387795

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Introduction

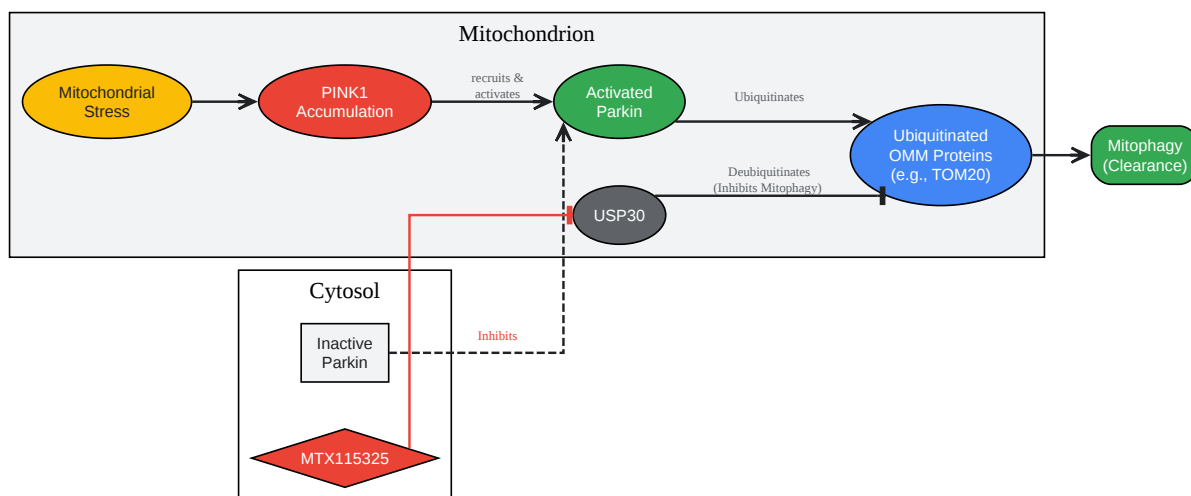
MTX115325 is a potent, selective, and brain-penetrant small molecule inhibitor of Ubiquitin-Specific Protease 30 (USP30).[1][2] USP30 is a deubiquitinating enzyme (DUB) located on the outer mitochondrial membrane that acts as a negative regulator of mitophagy, the cellular process for clearing damaged mitochondria.[3][4][5] By inhibiting USP30, **MTX115325** enhances the ubiquitination of mitochondrial surface proteins, such as TOM20, thereby promoting Parkin-mediated mitophagy.[1][3][6] This mechanism has shown therapeutic promise in preclinical models of neurodegenerative diseases, particularly Parkinson's Disease, by facilitating the removal of dysfunctional mitochondria and reducing cellular stress.[2][7][8]

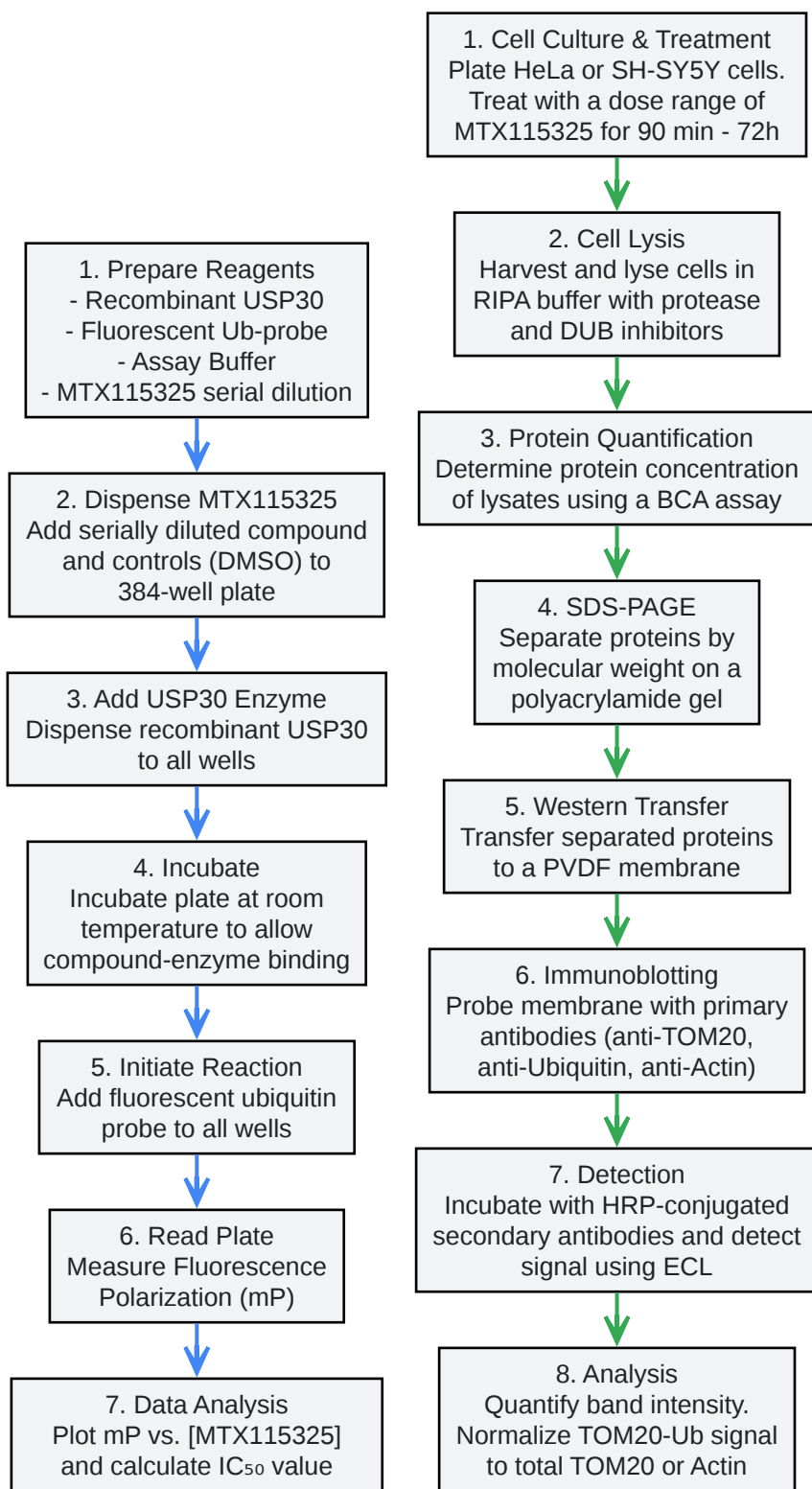
These application notes provide detailed protocols for key in vitro assays to quantify the biochemical and cellular activity of **MTX115325**.

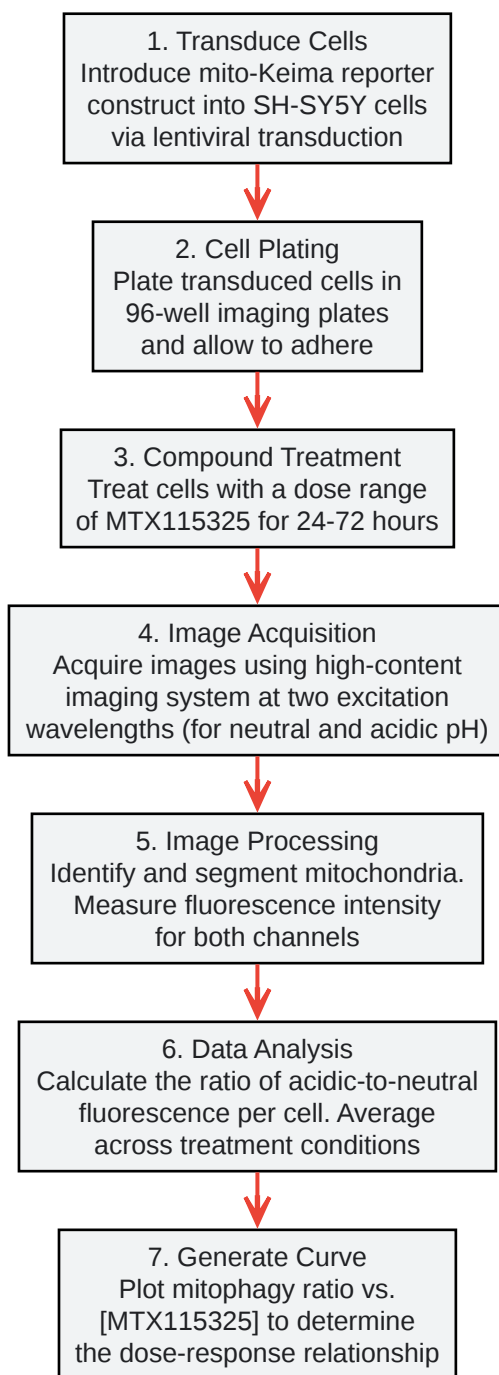
MTX115325 Mechanism of Action: The Mitophagy Pathway

Under conditions of mitochondrial stress (e.g., depolarization), the kinase PINK1 accumulates on the outer mitochondrial membrane (OMM). PINK1 recruits and activates the E3 ubiquitin ligase Parkin, which then ubiquitinates various OMM proteins. This ubiquitination serves as a

signal for the autophagosome to engulf the damaged mitochondrion for lysosomal degradation. USP30 counteracts this process by removing ubiquitin chains from OMM proteins, thereby inhibiting mitophagy. **MTX115325** inhibits USP30, leading to an accumulation of ubiquitinated proteins on the mitochondria and promoting their clearance.^{[3][4][5]}







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- To cite this document: BenchChem. [Application Notes and Protocols: In Vitro Assays for Measuring MTX115325 Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12387795#in-vitro-assays-for-measuring-mtx115325-activity]

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